

2-(Adamantan-2-yl)ethanamine CAS number 59807-53-3

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Compound of Interest

Compound Name: 2-(Adamantan-2-yl)ethanamine

CAS No.: 59807-55-5

Cat. No.: B3427508

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Technical Monograph: 2-(Adamantan-2-yl)ethanamine

CAS Number: 59807-53-3 Synonyms: 2-(2-Adamantyl)ethylamine; 2-(Adamantan-2-yl)ethan-1-amine Molecular Formula: $C_{12}H_{21}N$ Molecular Weight: 179.30 g/mol

Executive Summary

2-(Adamantan-2-yl)ethanamine (CAS 59807-53-3) represents a critical structural divergence from the classical 1-adamantyl pharmacophores (e.g., Amantadine, Rimantadine). While the 1-substituted adamantanes have dominated antiviral and neuroprotective therapeutics for decades, the 2-substituted isomer offers a distinct steric profile and lipophilic vector.

This guide details the physicochemical properties, synthesis logic, and pharmacological potential of this compound.^{[1][2]} Specifically, it highlights its utility as a scaffold for NMDA receptor antagonists and 11 β -HSD1 inhibitors, where the unique geometry of the 2-position allows for refined binding pocket interactions that differ from the bridgehead-substituted analogs.

Chemical Architecture & Properties[2]

Structural Analysis

Unlike the bridgehead (1-position) substitution, which projects substituents along the axis of the adamantane cage's C3 symmetry, the 2-position (secondary carbon) substitution projects the ethylamine chain equatorially or axially relative to the local cyclohexane rings. This alters the hydrodynamic volume and receptor fit of the molecule.

- **Lipophilicity:** The adamantane cage provides high lipophilicity (logP ~3-4), ensuring rapid Blood-Brain Barrier (BBB) penetration.
- **Basicity:** The primary amine at the terminal ethyl chain functions as a cation at physiological pH, critical for interacting with anionic residues (e.g., Asp/Glu) in ion channels (M2 protein) or receptor binding sites (NMDA).[2]

Physicochemical Data Table[2]

Property	Value	Context
Boiling Point	248.5 ± 8.0 °C (760 Torr)	High thermal stability due to cage structure.
Density	0.992 ± 0.06 g/cm ³	Typical for adamantane derivatives.
pKa (Predicted)	~10.5	Typical for primary aliphatic amines.
Solubility	Soluble in organic solvents (DCM, MeOH); forms salts in water.[2]	Free base is lipophilic; HCl salt is water-soluble.

Synthesis & Production Protocols

Retrosynthetic Logic

The synthesis of 2-substituted adamantanes is kinetically less favored than 1-substituted analogs due to the stability of the 1-adamantyl carbocation. Therefore, direct alkylation is

difficult.[2] The most robust route proceeds through 2-adamantanone, utilizing its carbonyl reactivity to install the carbon chain before reduction.

Validated Synthesis Protocol

Objective: Synthesis of **2-(Adamantan-2-yl)ethanamine** from 2-Adamantanone.

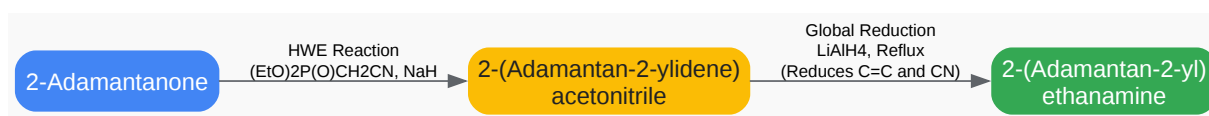
Phase 1: Olefination (Formation of Unsaturated Nitrile)[2]

- Reagents: 2-Adamantanone, Diethyl cyanomethylphosphonate, NaH (or KOtBu), THF.[2]
- Mechanism: Horner-Wadsworth-Emmons (HWE) reaction.
- Protocol:
 - Suspend NaH (1.2 eq) in dry THF at 0°C.
 - Dropwise add Diethyl cyanomethylphosphonate (1.2 eq). Stir 30 min until clear.
 - Add 2-Adamantanone (1.0 eq) in THF.
 - Warm to RT and reflux for 4-6 hours.
 - Result: 2-(Adamantan-2-ylidene)acetonitrile.
 - Note: The exocyclic double bond is formed.

Phase 2: Global Reduction

- Reagents: LiAlH₄ (Lithium Aluminum Hydride), anhydrous THF or 2-MeTHF.
- Critical Insight: Standard catalytic hydrogenation (Pd/C) often fails to reduce the sterically hindered tetrasubstituted double bond of the adamantylidene moiety efficiently.[2] LiAlH₄ at reflux is required to reduce both the nitrile (to amine) and the alkene (to alkane) in a single pot, or a stepwise reduction can be used.[2]
- Protocol:
 - Charge a flask with LiAlH₄ (4.0 eq) in dry THF under Argon.

- Add 2-(Adamantan-2-ylidene)acetonitrile solution dropwise at 0°C.
- Heat to reflux (65°C) for 8-12 hours. Crucial: High temperature is needed to force the reduction of the steric double bond.
- Quench (Fieser method): Add water, 15% NaOH, then water.[2]
- Filter precipitate; dry organic layer over Na₂SO₄.
- Purification: Distillation or conversion to HCl salt.



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Figure 1: Synthetic pathway from 2-Adamantanone to the target amine via unsaturated nitrile intermediate.[2]

Pharmacological Potential[1][2][3]

NMDA Receptor Antagonism

Research indicates that 2-adamantyl amines function as open-channel blockers of the NMDA receptor, similar to Memantine but with altered kinetics.

- Mechanism: The ammonium group binds deep within the channel pore (at the selectivity filter), while the adamantane cage interacts with hydrophobic domains.[2]
- Potency: Derivatives of **2-(adamantan-2-yl)ethanamine** have shown IC₅₀ values in the low micromolar range (~1-3 μM), comparable to Memantine, but often with different off-rates, potentially reducing side effects (psychotomimetic effects).

Antiviral Activity (Influenza A)

The M2 ion channel of Influenza A is a classic target. While resistance to Amantadine (S31N mutation) is widespread, the 2-substituted scaffold presents a different spatial volume.

- Hypothesis: The flexible ethyl linker allows the ammonium headgroup to orient differently in the pore, potentially regaining potency against certain mutant strains resistant to rigid 1-adamantyl drugs.

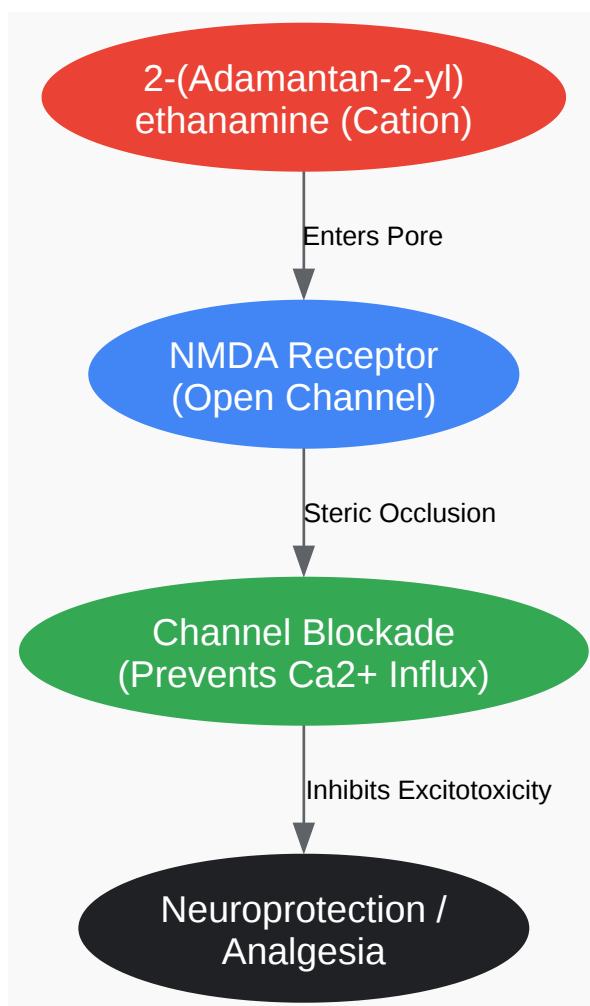
11 β -HSD1 Inhibition

Derivatives of this amine have been identified as inhibitors of 11 β -Hydroxysteroid Dehydrogenase Type 1, a target for metabolic syndrome and type 2 diabetes. The lipophilic cage occupies the substrate binding pocket, preventing cortisone-to-cortisol conversion.

Experimental Workflow: NMDA Calcium Flux Assay

To validate the biological activity of synthesized **2-(Adamantan-2-yl)ethanamine**, a calcium influx assay is the industry standard.

- Cell Line: HEK293 cells stably expressing NR1/NR2B glutamate receptors.
- Dye Loading: Load cells with Fluo-4 AM (calcium indicator) for 45 min at 37°C.
- Pre-incubation: Add test compound (0.1 - 100 μ M) to cells; incubate for 10 min.
- Stimulation: Inject Glutamate (10 μ M) and Glycine (10 μ M).
- Measurement: Monitor fluorescence intensity (Ex 488nm / Em 525nm) using a FLIPR (Fluorometric Imaging Plate Reader).
- Analysis: Calculate % inhibition relative to control (Memantine).



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Figure 2: Mechanism of action for NMDA receptor antagonism by the target compound.[2]

Safety & Handling (MSDS Highlights)

- Hazards: Corrosive (Amine). Causes severe skin burns and eye damage.
- Storage: Store under inert atmosphere (Argon/Nitrogen). The free amine absorbs CO₂ from air to form carbamates.
- PPE: Wear chemical-resistant gloves (Nitrile), goggles, and use a fume hood.
- First Aid: In case of contact, rinse immediately with dilute acetic acid or copious water.[2]

References

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